

solubility and stability of Brilliant Red in different solvents

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Compound of Interest

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An In-depth Technical Guide on the Solubility and Stability of **Brilliant Red** Dyes

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility and stability of various dyes commonly referred to as "**Brilliant Red**." The term "**Brilliant Red**" is a non-specific commercial name that can encompass several distinct chemical entities with different properties. This document focuses on three prominent examples: Reactive **Brilliant Red** X-3B, a water-soluble reactive azo dye; Solvent Red 24, an oil-soluble azo dye; and Vat Red 41, a thioindigo dye. The guide details their solubility in various aqueous and organic solvents and examines their stability under different environmental conditions, including pH, temperature, and light exposure. Standardized experimental protocols for assessing these properties are also provided, alongside visualizations of key processes to aid in research and development applications.

Introduction

The selection of a dye for any application, from textiles to advanced biomedical imaging, is critically dependent on its solubility and stability. These properties dictate the processing conditions, performance, and longevity of the final product. This guide addresses the complexities associated with the term "**Brilliant Red**" by providing specific data and

methodologies for three distinct dyes that fall under this name, each with unique characteristics relevant to different scientific and industrial fields.

- Reactive **Brilliant Red** X-3B (an azo dye) is known for its high water solubility and its ability to form covalent bonds with substrates, making it a subject of interest in textile dyeing and environmental science due to its prevalence in wastewater.[\[1\]](#)
- Solvent Red 24 (a diazo dye) is characterized by its solubility in organic solvents and is widely used in plastics, inks, and coatings.[\[2\]](#) Its stability to heat and light is a key performance indicator in these applications.[\[3\]](#)
- Vat Red 41 (also known as KP PLAST **Brilliant Red** MG or Thioindigo) is a vat dye known for its stability and is used in applications requiring high fastness.[\[4\]](#)[\[5\]](#)

This document aims to consolidate available data on these dyes to assist researchers in their selection and application.

Solubility Data

The solubility of a dye is a critical parameter for its application. The following tables summarize the available quantitative and qualitative solubility data for the selected "**Brilliant Red**" dyes.

Reactive Brilliant Red X-3B

Reactive **Brilliant Red** X-3B is an anionic azo dye designed for high solubility in aqueous media.

Solvent	Temperature	Solubility	Reference
Water	20 °C	80 g/L	[6]

Note: Quantitative solubility data in common organic solvents like ethanol, methanol, DMSO, and DMF is not readily available in the literature. Empirical determination is recommended for specific applications.[\[7\]](#)

Solvent Red 24 (C.I. 26105)

Solvent Red 24 is a nonpolar diazo dye intended for use in non-aqueous systems.

Solvent	Temperature	Solubility	Reference
Water	25 °C	Insoluble (23 µg/L)	[8]
Ethanol	Ambient	Slightly Soluble	[8]
Acetone	Ambient	Soluble	[8]
Benzene	Ambient	Soluble	[8]
Toluene	Ambient	>20 g/L	[9]

Vat Red 41 (C.I. 73300)

Vat Red 41 is a thioindigo dye known for its general insolubility, a characteristic of vat dyes which require a reduction step to be solubilized for dyeing.

Solvent	Temperature	Solubility (g/100mL)	Reference
Acetone	25 °C ± 2 °C	< 0.1	[10]
Methyl ethyl ketone	25 °C ± 2 °C	< 0.1	[10]
Ethanol	25 °C ± 2 °C	< 0.1	[10]
Ethyl acetate	25 °C ± 2 °C	< 0.1	[10]
Toluene	25 °C ± 2 °C	< 0.1	[10]
Water	Ambient	Insoluble	[4]

Stability Profiles

The stability of a dye influences its shelf-life, processing viability, and the durability of the colored product.

Reactive Brilliant Red X-3B

- pH Stability: The stability of reactive dyes is highly pH-dependent. Reactive **Brilliant Red X-3B** shows stability in a pH range of 3.0–9.0 for adsorption processes.[1] However, in dyeing

processes, high temperatures combined with alkaline pH can lead to hydrolysis of the reactive groups, reducing its efficiency.[11]

- Thermal Stability: The rate of hydrolysis and degradation increases significantly with temperature. For monochlorotriazine reactive dyes like Reactive Red 120 (structurally similar), each 10°C increase in temperature can more than double the rate of hydrolysis.[11] Optimal dyeing conditions for *F. mandshurica* veneer using Reactive **Brilliant Red X-3B** were found to be 75°C.[11]
- Degradation: As an azo dye, the primary degradation pathway involves the cleavage of the azo bond (-N=N-). This can be achieved through various advanced oxidation processes (AOPs) like photo-Fenton-like reactions (UV/Mn²⁺-H₂O₂) or catalytic oxidation.[12][13] These processes break down the chromophore, leading to decolorization.[12] The degradation can produce intermediates such as aromatic amines, phthalic acid, and muconic acid.[13]

Solvent Red 24

- General Stability: This dye is considered stable under normal storage and application temperatures and pressures.[8][14]
- Light and Heat Stability: Like many azo dyes, Solvent Red 24 can undergo degradation when exposed to strong light or excessive heat.[2] It is incompatible with strong oxidizing agents.[8][14]
- Hazardous Decomposition: When decomposed, it can release irritating and toxic fumes and gases.[14]

Vat Red 41

- General Stability: Thioindigo dyes are known for their excellent stability, which contributes to the high fastness properties of materials dyed with them.[4][5]
- Thermal Stability: It has a very high melting point (>350°C), indicating significant thermal stability.[10]

Experimental Protocols

The following sections provide standardized methodologies for determining the solubility and stability of dyes like the "Brilliant Red" variants.

Protocol for Determining Equilibrium Solubility

This protocol is based on the widely used shake-flask method, which is considered the gold standard for determining equilibrium solubility.

Objective: To determine the concentration of a saturated solution of a dye in a specific solvent at a controlled temperature.

Materials:

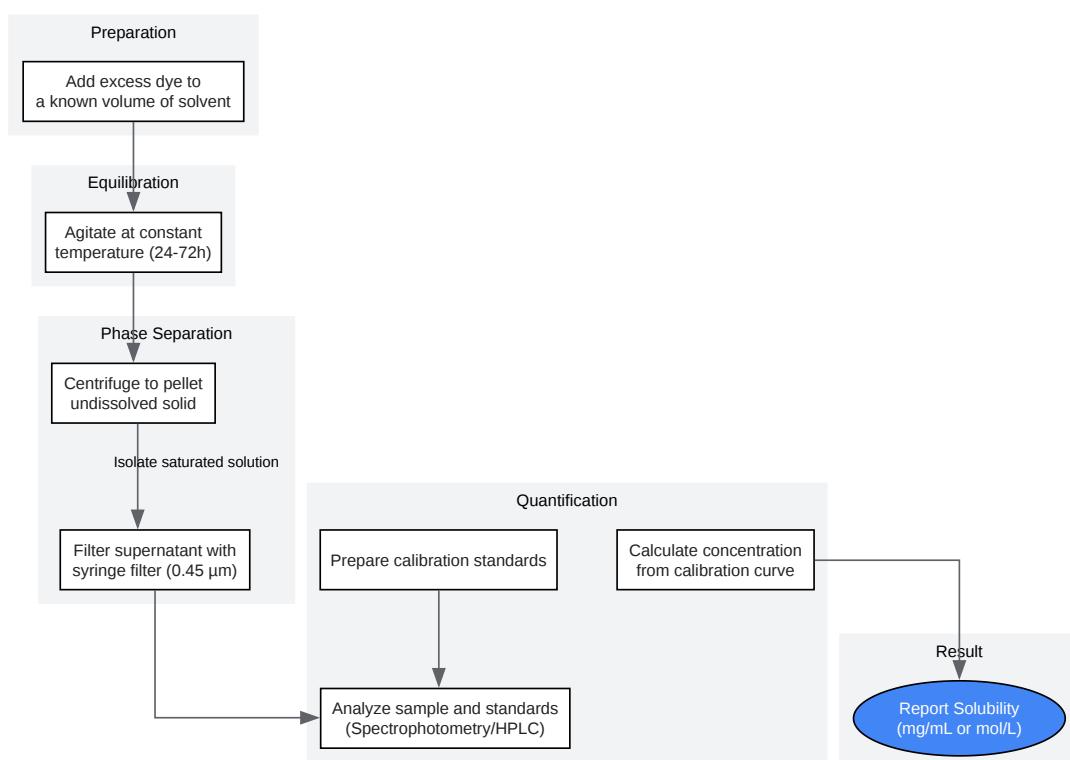
- Dye sample (e.g., **Brilliant Red** variant)
- Selected solvent(s)
- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE, chemically inert)
- Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system
- Volumetric flasks and pipettes

Procedure:

- Preparation: Add an excess amount of the dye to a vial containing a known volume of the solvent. The excess solid should be clearly visible.
- Equilibration: Seal the vials and place them in a shaker incubator set to a constant temperature (e.g., 25°C). Agitate the mixture for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.

- Phase Separation: After equilibration, allow the vials to stand at the same temperature to let undissolved solids settle. Centrifuge the vials at a high speed to pellet the remaining solid.
- Filtration: Carefully draw the supernatant using a syringe and filter it through a chemically inert syringe filter to remove any remaining particulates.
- Quantification:
 - Prepare a series of standard solutions of the dye with known concentrations.
 - Dilute the filtered saturated solution with the solvent to a concentration that falls within the linear range of the analytical instrument.
 - Measure the absorbance (using a spectrophotometer at the dye's λ_{max}) or the peak area (using HPLC) of the standard solutions and the diluted sample.
 - Construct a calibration curve from the standard solutions and determine the concentration of the diluted sample.
- Calculation: Calculate the original concentration of the saturated solution, accounting for the dilution factor. Report the solubility in mg/mL or mol/L at the specified temperature.

Workflow for Equilibrium Solubility Determination

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Workflow for Equilibrium Solubility Determination

Protocol for Assessing Dye Stability (Forced Degradation)

This protocol outlines a general approach for conducting forced degradation studies to understand the stability of a dye under various stress conditions.

Objective: To identify potential degradation pathways and determine the intrinsic stability of a dye under hydrolytic (acidic, basic), oxidative, and photolytic stress.

Materials:

- Dye solution of known concentration
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H_2O_2)
- Photostability chamber with controlled light source (e.g., UV-A, visible)
- HPLC system with a stability-indicating method (e.g., photodiode array detector)
- pH meter
- Thermostatically controlled water bath or oven

Procedure:

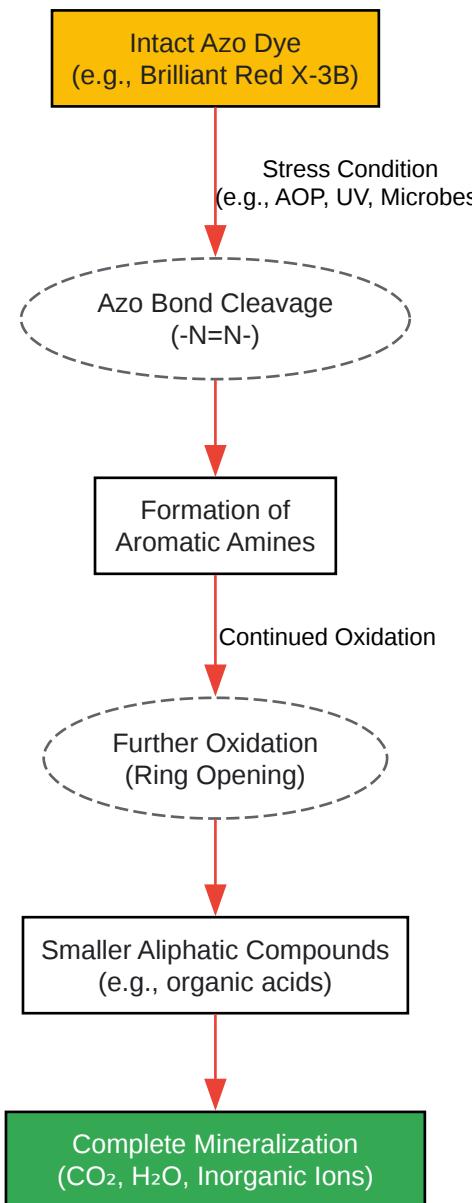
- **Sample Preparation:** Prepare a stock solution of the dye in a suitable solvent (e.g., water for Reactive Red, an organic solvent for Solvent Red).
- **Stress Conditions:**
 - **Acid Hydrolysis:** Add HCl to the dye solution to achieve a final concentration of 0.1 M HCl. Heat at a specified temperature (e.g., 80°C) for a set time.

- Base Hydrolysis: Add NaOH to the dye solution to achieve a final concentration of 0.1 M NaOH. Heat at a specified temperature (e.g., 80°C) for a set time.
- Oxidative Degradation: Add H₂O₂ (e.g., 3%) to the dye solution. Keep at room temperature or heat to accelerate degradation.
- Photolytic Degradation: Expose the dye solution to a controlled light source (e.g., compliant with ICH Q1B guidelines) for a specified duration. Run a dark control in parallel.
- Time-Point Analysis: At various time points (e.g., 0, 2, 4, 8, 24 hours), withdraw an aliquot from each stress condition. Neutralize the acid and base hydrolysis samples if necessary before analysis.
- Analysis: Analyze all samples using a stability-indicating HPLC method. This method should be able to separate the intact dye from its degradation products.
- Data Evaluation:
 - Calculate the percentage of dye remaining at each time point.
 - Identify and quantify major degradation products.
 - Determine the degradation rate under each condition.

Degradation Pathway Visualization

The degradation of azo dyes like Reactive **Brilliant Red** X-3B and Solvent Red 24 typically initiates at the azo linkage, which is the chromophore responsible for their color.

General Azo Dye Degradation Pathway

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General Azo Dye Degradation Pathway

This pathway illustrates that the initial and most critical step in decolorization is the cleavage of the azo bond.^[12] This results in the formation of aromatic amines, which are often colorless but may be more toxic than the parent dye.^[13] Subsequent degradation steps involve the

opening of the aromatic rings, leading to smaller organic molecules and eventual mineralization to carbon dioxide, water, and inorganic ions under ideal conditions.[13]

Conclusion

The solubility and stability of dyes sold under the name "**Brilliant Red**" are highly dependent on their specific chemical structure. Reactive **Brilliant Red X-3B** is hydrophilic and susceptible to hydrolysis, Solvent Red 24 is lipophilic and sensitive to light and heat, while Vat Red 41 is a highly stable and insoluble pigment. The data and protocols presented in this guide offer a foundational resource for researchers and professionals, enabling more informed selection and application of these dyes and facilitating further research into their properties and degradation mechanisms. It is recommended that for any critical application, the key parameters are verified empirically under the specific experimental or processing conditions.

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